

# Application Notes and Protocols for Measuring Calcium Release Using CB-64D

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## Compound of Interest

Compound Name: CB-64D

Cat. No.: B15620179

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## Introduction

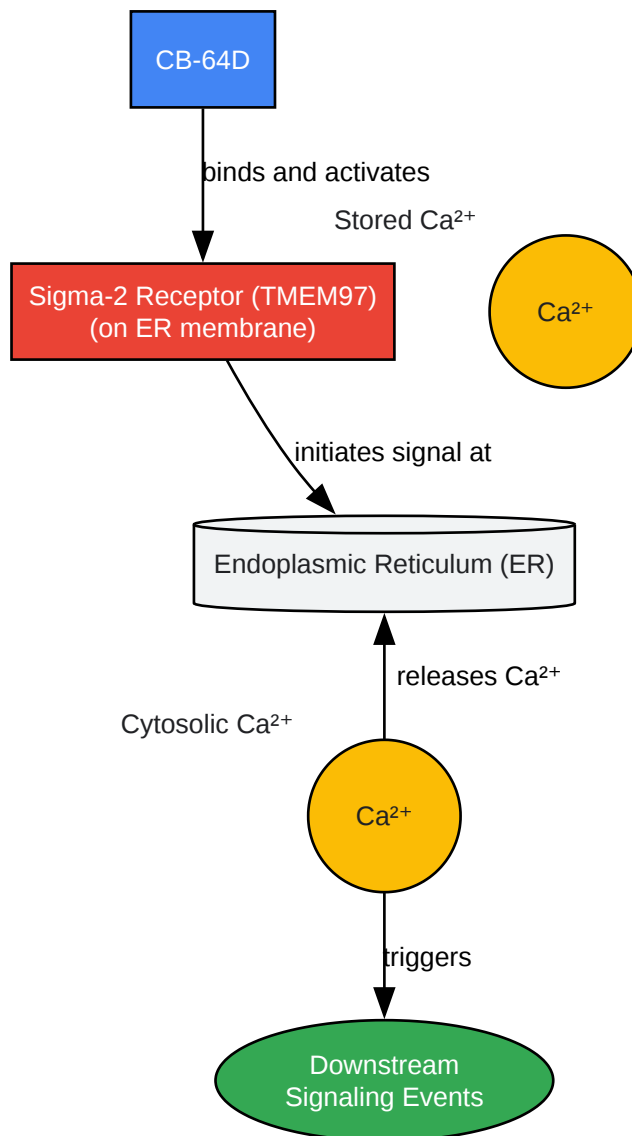
**CB-64D** is a potent and selective agonist for the sigma-2 ( $\sigma_2$ ) receptor, also known as transmembrane protein 97 (TMEM97).[1] The  $\sigma_2$  receptor is increasingly recognized as a therapeutic target in various diseases, including cancer and neurodegenerative disorders.[1][2][3][4] Activation of the  $\sigma_2$  receptor by agonists like **CB-64D** has been shown to induce a rapid and transient increase in intracellular calcium ( $[Ca^{2+}]_i$ ) by triggering its release from the endoplasmic reticulum (ER).[5][6] This application note provides a detailed protocol for utilizing **CB-64D** in a functional assay to measure intracellular calcium release in the human neuroblastoma cell line, SK-N-SH, a model system where this effect has been characterized.[5][6]

The assay described herein employs the fluorescent calcium indicator Fluo-4 AM, a widely used dye for monitoring intracellular calcium mobilization in real-time.[7][8][9] This protocol is suitable for characterizing the pharmacological effects of **CB-64D** and other  $\sigma_2$  receptor modulators on calcium signaling pathways.

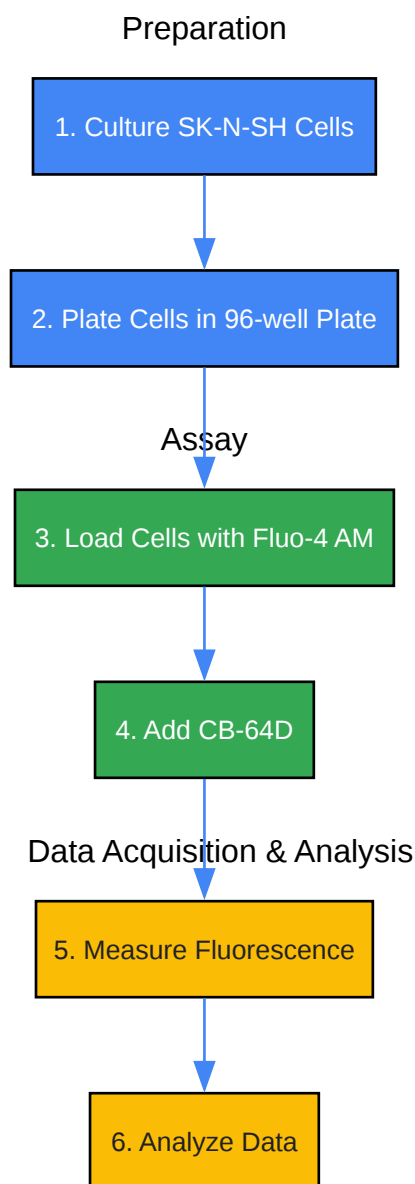
## Signaling Pathway of CB-64D-Induced Calcium Release

**CB-64D** binds to and activates the sigma-2 receptor located on the endoplasmic reticulum membrane. This activation initiates a signaling cascade that results in the release of stored calcium from the ER into the cytoplasm. This process leads to a transient increase in cytosolic calcium concentration, which can be detected by fluorescent calcium indicators.[5][6]

## CB-64D Signaling Pathway for Calcium Release



## Experimental Workflow for Calcium Release Assay



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